

Application Notes and Protocols: Amine-Reactive Crosslinking Using Bis-PEG5-NHS Ester

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Compound of Interest

Compound Name: **Bis-PEG5-NHS ester**

Cat. No.: **B606179**

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Introduction

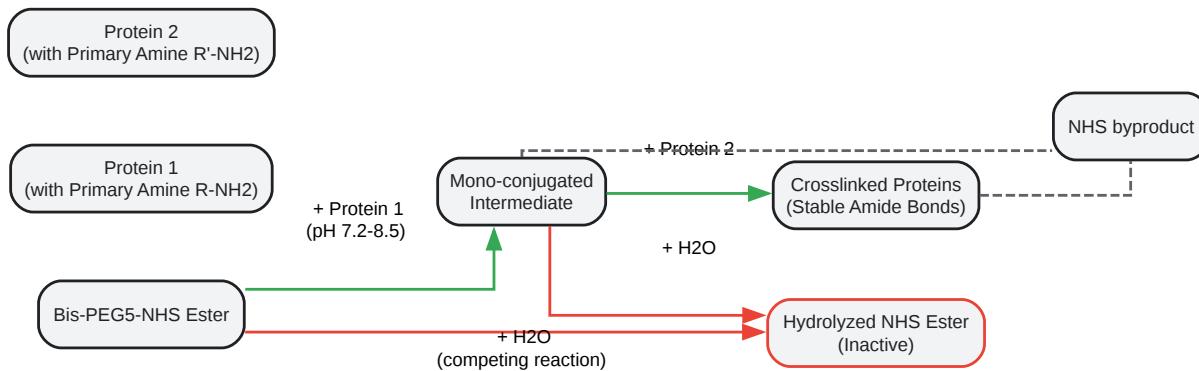
Bis-PEG5-NHS ester is a homobifunctional crosslinking reagent that contains two N-hydroxysuccinimide (NHS) esters at either end of a five-unit polyethylene glycol (PEG) spacer. [1] This reagent is designed for the covalent conjugation of molecules containing primary amines (-NH₂), such as the N-terminus of proteins and the epsilon-amine of lysine residues.[2] [3] The NHS esters react with primary amines in a pH-dependent manner to form stable amide bonds.[2] The hydrophilic PEG spacer enhances the water solubility of the reagent and the resulting conjugate, mitigates the potential for aggregation of conjugated proteins, and can reduce the immunogenicity of the spacer itself.[1][4] This defined-length PEG linker provides precise control over the distance between conjugated molecules. **Bis-PEG5-NHS ester** is a valuable tool in various applications, including protein-protein interaction studies, antibody-drug conjugate (ADC) development, and the creation of PROTACs (PROteolysis TArgeting Chimeras).[1][5]

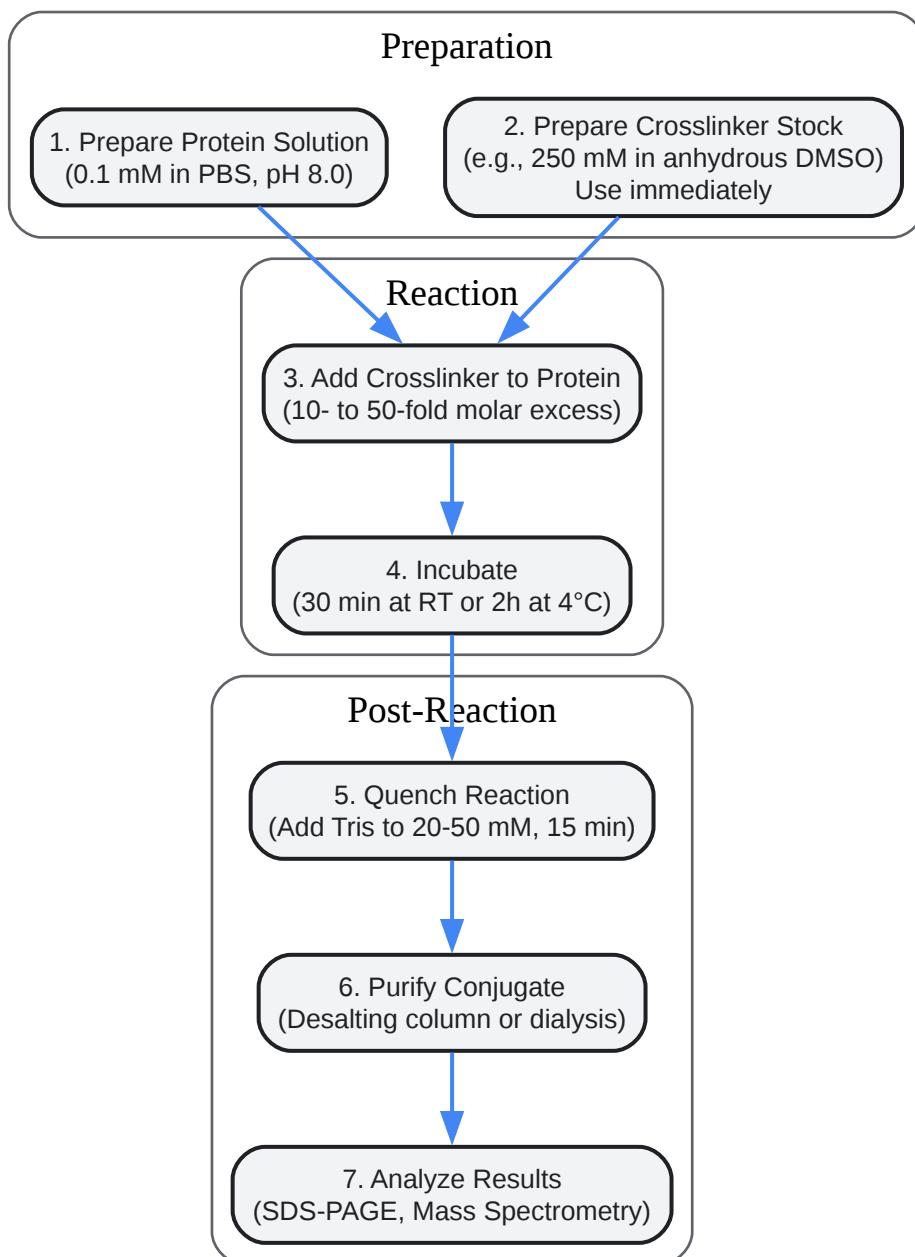
A critical competing reaction is the hydrolysis of the NHS ester, which increases with pH.[4][6] Therefore, careful control of reaction conditions is essential for successful crosslinking.

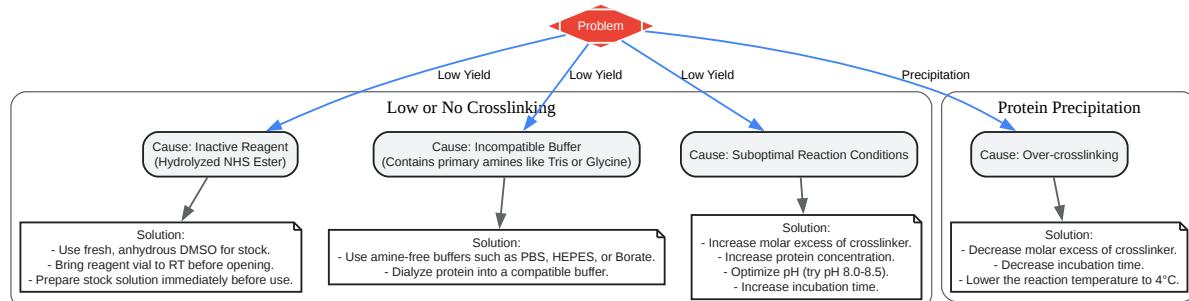
Below we provide detailed protocols and quantitative data for the effective use of **Bis-PEG5-NHS ester** in your research.

Chemical Reaction

The fundamental reaction involves the acylation of a primary amine by the NHS ester, resulting in a stable amide bond and the release of N-hydroxysuccinimide.





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